

method validation famoxadone residue analysis

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Compound Focus: Famoxadone

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Introduction to Famoxadone Residue Analysis

Famoxadone is a fungicide widely used in agriculture, particularly in viticulture, to control a broad spectrum of fungi [1]. Monitoring its residue levels in food products and the environment is essential for ensuring food safety and compliance with regulatory standards, such as the Maximum Residue Levels (MRLs) set by the European Union (2 mg kg⁻¹ for grapes) [2] [3]. This document outlines validated analytical methods for determining **famoxadone** residues in various matrices, including grapes, wine, tomatoes, and soil.

Validated Analytical Methods & Parameters

The following table summarizes the key parameters for validated methods used in the analysis of **famoxadone** residues.

Method Parameter	GC-ECD or GC-NPD [1]	LC-MS/MS [4]	GC-ECD (Water) [5]
Matrix	Tomato, Grape, Wine	Grape, Raisin	Water
Extraction Technique	Liquid-Liquid Microextraction (LLE) with cyclohexane/dichloromethane	Ethyl acetate-based extraction	Information not specified in

Method Parameter	GC-ECD or GC-NPD [1]	LC-MS/MS [4]	GC-ECD (Water) [5]
			source
Clean-up	Not explicitly mentioned	Not explicitly mentioned	Not explicitly mentioned
Analytical Technique	GC-ECD, GC-NPD, GC-ITMS (for confirmation)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	GC-ECD
Limit of Quantitation (LOQ)	0.01 to 0.10 mg/kg (GC-NPD)	Not explicitly mentioned	0.25 µg/L (0.00025 mg/L)
Recovery (%)	81 - 102%	Not explicitly mentioned	Not explicitly mentioned
Relative Standard Deviation (RSD%)	< 12%	Not explicitly mentioned	Not explicitly mentioned

Detailed Experimental Protocols

Protocol for Multi-Residue Analysis in Crops via GC [1]

This method is suitable for determining **famoxadone** alongside other fungicides in crops like tomatoes and grapes.

- **Extraction:** Homogenize a 10 g sample of the commodity. Perform a single-step liquid-liquid microextraction (LLE) using a mixture of cyclohexane and dichloromethane (9:1, v/v).
- **Analysis:** Analyze the extract by Gas Chromatography (GC) equipped with either Nitrogen-Phosphorus Detection (NPD) or Electron Capture Detection (ECD).

- **Confirmation:** Confirm the identity of **famoxadone** using Gas Chromatography-Ion Trap Mass Spectrometry (GC-ITMS).
- **Quantification:** Use matrix-matched calibration standards for quantification to account for matrix effects. The method has been demonstrated to be effective at residue levels clearly below the EU MRLs.

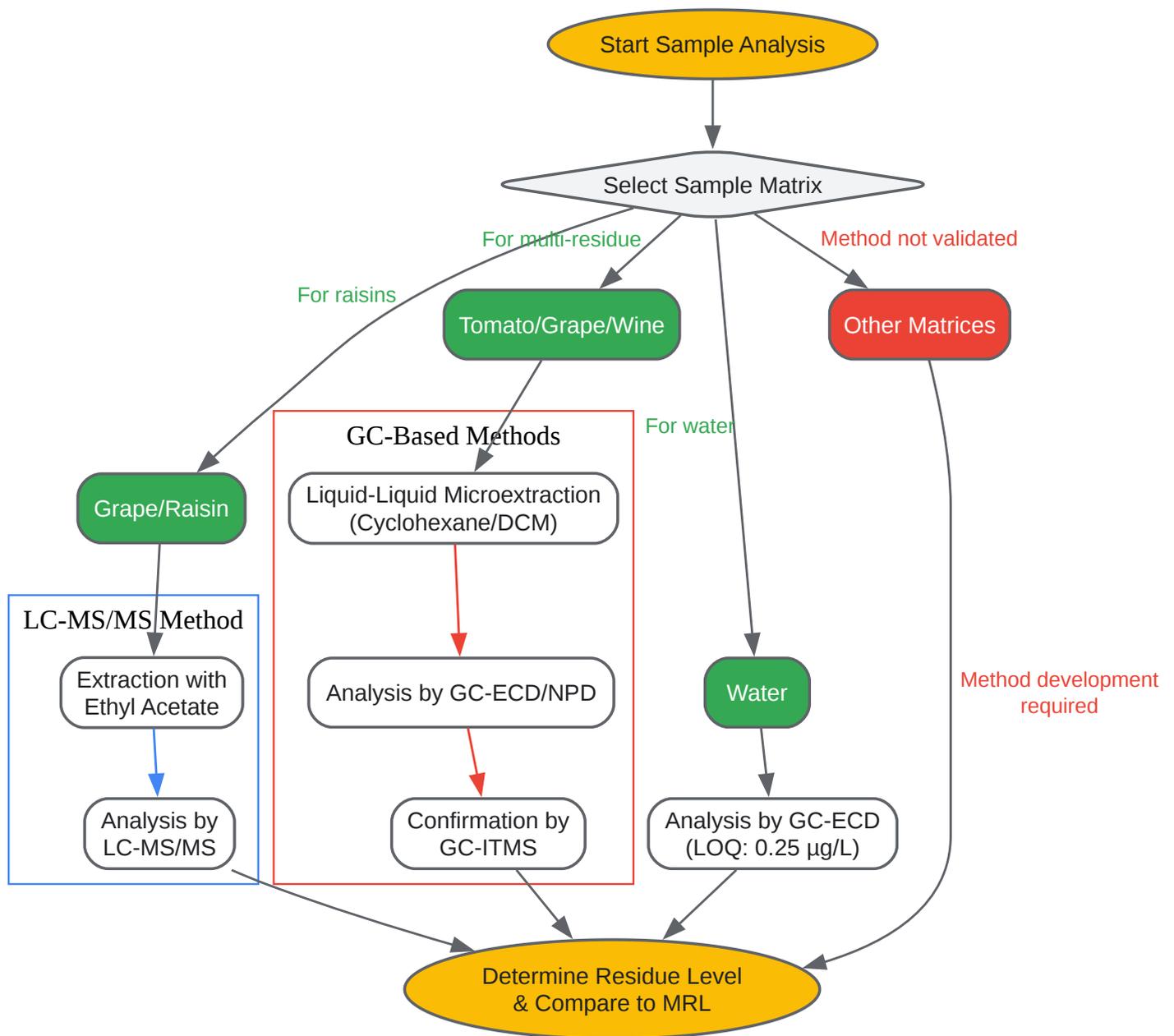
Protocol for Residue Analysis in Grapes and Raisins via LC-MS/MS [4]

This method was developed for the simultaneous analysis of **famoxadone**, dimethomorph, and cymoxanil during raisin preparation.

- **Extraction:** Extract residues from the grape or raisin matrix using an ethyl acetate-based procedure.
- **Analysis:** Analyze the extract using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity.
- **Application:** The method was validated and successfully applied in field studies to determine residue dissipation and processing factors during the drying of grapes into raisins.

Workflow for Sample Analysis

The following diagram illustrates the general decision-making and experimental workflow for the analysis of **famoxadone** residues, integrating the methods described above.



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Key Experimental Data & Findings

Research studies have provided valuable data on the behavior of **famoxadone** in agricultural systems.

Dissipation Kinetics in Grapes and Soil [2] [3]

Field studies investigating the dissipation of **famoxadone** in grapes and soil found that the degradation follows a first-order kinetics model.

- **Half-life in Grapes:** Approximately **12.3 days**
- **Half-life in Soil:** Approximately **13.5 days** The studies concluded that when applied at recommended dosages, **famoxadone** residues in grapes at harvest are well below the EU MRL of 2 mg kg⁻¹, indicating its safe use.

Processing Factor for Raisin Preparation [4]

The process of drying grapes into raisins can concentrate pesticide residues. The processing factor (PF) is a measure of this concentration, where a PF > 1 indicates an increase.

- **Famoxadone PF: 1.95** (single dose) and **2.09** (double dose). This means **famoxadone** residue levels nearly double in raisins compared to the initial grapes. Despite this concentration, market samples of raisins have been found to be safe for consumption concerning acute dietary exposure to these pesticides [4].

Conclusion

The methodologies detailed here provide robust and validated protocols for the accurate quantification of **famoxadone** residues across various matrices. The supporting data on dissipation and processing factors are critical for agronomists and food safety authorities to perform realistic risk assessments and ensure that food products in the market, including processed goods like raisins, remain safe for consumers.

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